

An In-depth Technical Guide to the Physical Characteristics of 4-Ethylhexanal

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Compound of Interest

Compound Name: 4-ethylhexanal

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This guide provides a comprehensive overview of the core physical characteristics of **4-ethylhexanal**, a significant organic compound. The information is curated for professionals in research and development, offering precise data, standardized experimental methodologies, and a logical workflow for its characterization.

Core Physical Properties

4-Ethylhexanal is an aldehyde with the chemical formula $C_8H_{16}O$. Its physical state at standard temperature and pressure is a liquid. The key physical properties of **4-ethylhexanal** are summarized in the table below, providing a clear and concise reference for laboratory and development applications.

Property	Value	Units
Molecular Formula	C ₈ H ₁₆ O	-
Molecular Weight	128.212	g/mol
Boiling Point	163	°C at 760 mmHg
Density	0.809	g/cm ³
Refractive Index	1.41	-
Flash Point	46.2	°C
Vapor Pressure	2.11	mmHg at 25°C
CAS Number	75718-13-7	-

Data sourced from ChemNet.[\[1\]](#)

Experimental Protocols for Physical Characterization

The determination of the physical properties of a chemical entity like **4-ethylhexanal** relies on standardized and reproducible experimental protocols. Below are detailed methodologies for the key experiments cited.

1. Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination is the Thiele tube method.[\[2\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, rubber band, heating source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of **4-ethylhexanal** is placed in the small test tube.
 - The capillary tube is inverted (open end down) and placed into the liquid.

- The test tube is attached to the thermometer with a rubber band, ensuring the sample is aligned with the thermometer bulb.
- This assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[2\]](#)

2. Measurement of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for measuring the density of liquids.[\[3\]](#)[\[4\]](#)

- Apparatus: Pycnometer (a glass flask with a specific, known volume), analytical balance, thermostat.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed.
 - The pycnometer is filled with **4-ethylhexanal**, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostat at a constant temperature (e.g., 20°C) to allow for thermal equilibrium.
 - The mass of the filled pycnometer is accurately weighed.
 - The density is calculated by dividing the mass of the **4-ethylhexanal** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

[\[3\]](#)

3. Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is indicative of purity.[\[5\]](#)[\[6\]](#)

- Apparatus: Abbe refractometer, light source (typically a sodium D-line lamp), constant temperature water bath.
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.
 - A few drops of **4-ethylhexanal** are placed on the surface of the lower prism.
 - The prisms are closed and locked.
 - Water from the constant temperature bath is circulated through the prisms to maintain a stable temperature.
 - The light source is positioned, and the eyepiece is adjusted until the field of view is sharp.
 - The control knob is turned to bring the dividing line between the light and dark fields into the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.[\[7\]](#)

4. Measurement of Flash Point (Closed-Cup Method)

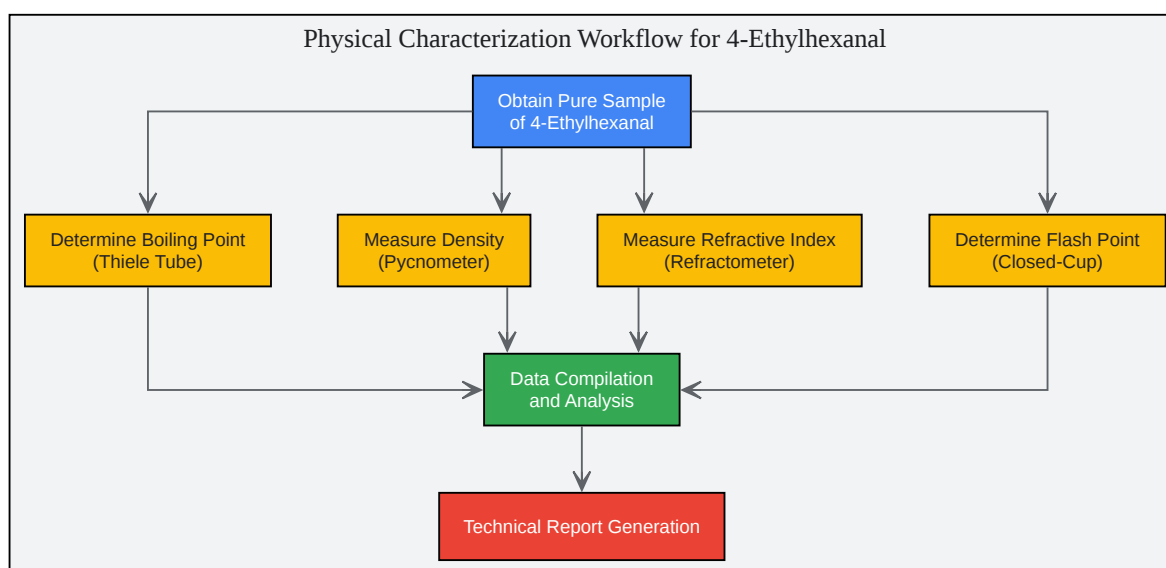
The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The closed-cup method is preferred for its precision and safety.[\[1\]](#)[\[8\]](#)[\[9\]](#)

- Apparatus: Pensky-Martens closed-cup tester or a similar standardized apparatus.[\[10\]](#)[\[11\]](#)
- Procedure:

- A sample of **4-ethylhexanal** is placed in the test cup of the apparatus.
- The cup is sealed with a lid that has apertures for an ignition source and a thermometer.
- The sample is heated at a slow, constant rate.
- At regular temperature intervals, the ignition source (a small flame or spark) is introduced into the vapor space above the liquid through an aperture.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor to ignite momentarily.[8]

Visualizations

The following diagram illustrates the logical workflow for the physical characterization of a chemical compound such as **4-ethylhexanal**.



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Caption: Logical workflow for the physical characterization of **4-ethylhexanal**.

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